

Structure-Activity Relationship of 8-Methoxy-2-propyl-4-quinolinol: A Mechanistic Analysis

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Compound of Interest

Compound Name: 8-Methoxy-2-propyl-4-quinolinol

CAS No.: 1070879-91-2

Cat. No.: B3363896

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Executive Summary

8-Methoxy-2-propyl-4-quinolinol (CAS: 1070879-91-2) represents a specialized scaffold within the 4-quinolinone class. While structurally homologous to the *Pseudomonas aeruginosa* quorum-sensing signal molecule HHQ (2-heptyl-4-hydroxyquinoline), the introduction of the 8-methoxy substituent and the truncation of the alkyl chain to a 2-propyl group fundamentally alters its physicochemical profile and biological target engagement.

This guide dissects the molecule into three functional domains: the Lipophilic Tail (C2), the Electronic Modulator (C8), and the H-Bonding Core (C4/N1). The presence of the 8-methoxy group specifically abolishes the metal-chelation capability typical of 8-hydroxyquinolines, shifting the mechanism of action (MOA) from metalloprotease inhibition to hydrophobic pocket occupancy and hydrogen bond acceptance, relevant for targets such as PqsR (MvfR) and P-glycoprotein (P-gp).

Chemical Architecture & Tautomerism

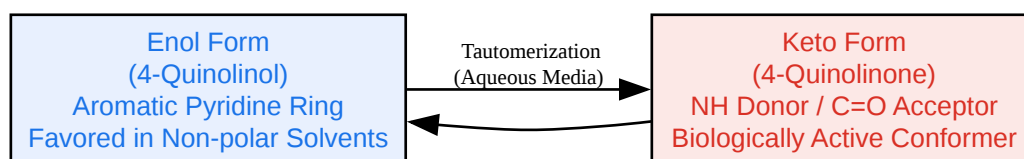
To understand the SAR, one must first recognize that the "quinolinol" nomenclature refers to a tautomeric equilibrium. In physiological conditions (pH 7.4), the compound predominantly exists

as the 4-quinolinone (keto form).

Tautomeric Equilibrium

The 4-hydroxyl group is a hydrogen bond donor/acceptor triad with the ring nitrogen.

- Enol Form (4-quinolinol): Favored in non-polar solvents; aromatic character is maximized in the pyridine ring.
- Keto Form (4-quinolinone): Favored in aqueous/biological media and solid state; high dipole moment; essential for binding to receptor pockets (e.g., PqsR).



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Figure 1: Tautomeric shift dictating hydrogen bond donor/acceptor profiles.

SAR Dissection: The Pharmacophore Triad

The biological activity is governed by three distinct structural zones.

Zone 1: The 2-Propyl "Anchor" (Lipophilicity & Sterics)

Unlike the natural ligand HHQ (which possesses a C7-heptyl chain), the C2-propyl group significantly reduces the molecular volume and lipophilicity (LogP).

- Steric Fit: The propyl chain is sufficiently short to fit into restricted hydrophobic pockets where longer chains (heptyl/nonyl) would clash sterically. However, in the context of the *P. aeruginosa* PqsR receptor, the shorter chain often results in reduced affinity compared to HHQ, potentially converting the molecule from a full agonist to a partial agonist or competitive antagonist.
- Solubility: The C3 alkyl chain improves aqueous solubility compared to C7-C9 analogues, improving bioavailability and "drug-likeness" (Lipinski compliance).

Zone 2: The 8-Methoxy "Blocker" (Electronic & Chelation)

This is the critical differentiator from the 8-hydroxyquinoline class.

- **Abolition of Chelation:** 8-Hydroxyquinolines are potent chelators of Cu^{2+} and Zn^{2+} (e.g., inhibiting metalloproteases). Methylation of the oxygen ($-\text{OCH}_3$) removes the ionizable proton, abolishing metal binding. This confirms that any observed biological activity is not due to non-specific metal stripping.
- **Electronic Donation:** The methoxy group is an electron-donating group (EDG) via resonance. This increases the electron density of the benzene ring, potentially enhancing
-
stacking interactions with aromatic residues (e.g., Tryptophan, Phenylalanine) in the binding pocket.
- **P-gp Modulation:** 8-methoxy substituents on quinolines have been correlated with P-glycoprotein (P-gp) inhibition. The methoxy oxygen acts as a weak H-bond acceptor, which is a common feature in MDR-reversal agents.

Zone 3: The 4-Oxo Core (Binding Motif)

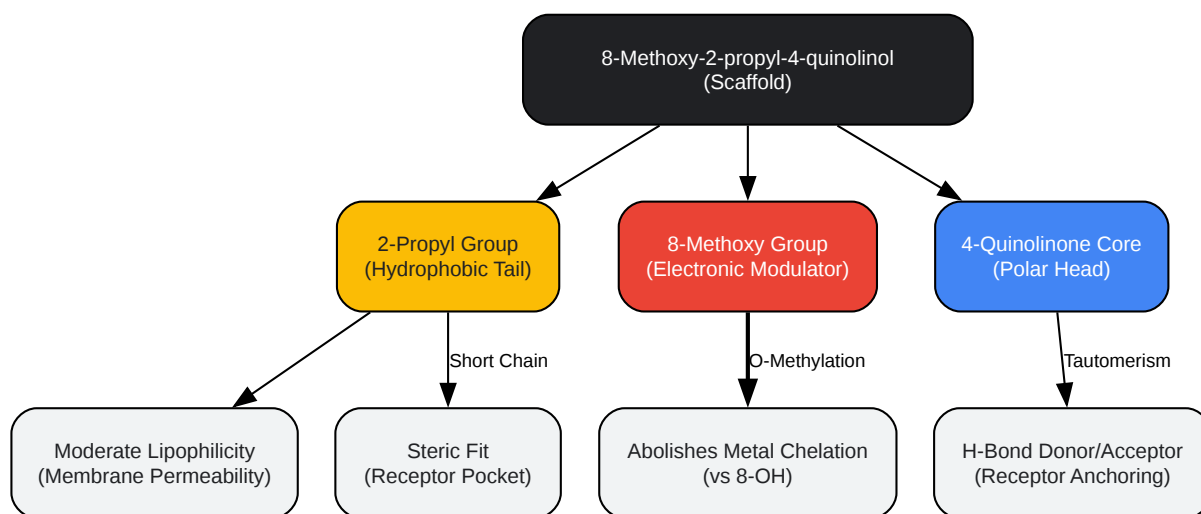
- **H-Bonding:** The $\text{C}=\text{O}$ (carbonyl) at position 4 acts as a hydrogen bond acceptor, while the N-H at position 1 acts as a donor. This "headgroup" mimics the interactions of nucleobases and is critical for anchoring the molecule in the receptor active site.

Summary Data Table: Physicochemical Impact[1][2][3]

Structural Feature	Physicochemical Effect	Biological Implication
2-Propyl Group	Moderate Lipophilicity (LogP ~2.5)	Improved solubility vs. HHQ; Potential PqsR Antagonist.
8-Methoxy Group	Electron Donation (+M effect)	Prevents Chelation; Enhances -stacking; P-gp recognition.
4-Ketone (C=O)	High Dipole Moment	Primary H-bond acceptor for receptor binding.
N-H (Ring)	H-Bond Donor	Essential for water-bridged interactions or direct backbone bonding.

Mechanistic Visualization (SAR Map)[4]

The following diagram maps the structural features to their specific biological functions.



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Figure 2: Functional dissection of the **8-Methoxy-2-propyl-4-quinolinol** pharmacophore.

Experimental Protocols

To validate the SAR described above, the following protocols are recommended. These establish the compound's identity, purity, and lack of chelation capability.

Protocol A: Synthesis via Conrad-Limpach Cyclization

This is the standard route for 4-quinolinones, ensuring regioselectivity.

- **Condensation:** React 2-methoxyaniline with ethyl butyrylacetate (beta-keto ester) in benzene or toluene with a catalytic amount of acid (p-TsOH) under Dean-Stark conditions to remove water. This forms the anil (Schiff base) intermediate.
- **Cyclization:** Heat the isolated anil in diphenyl ether (Dowtherm A) at 250°C for 15–30 minutes. The high temperature drives the thermal cyclization to the 4-quinolinone.
- **Purification:** Cool the mixture; the product often precipitates. Wash with hexane/ether to remove diphenyl ether. Recrystallize from ethanol.

Protocol B: Metal Chelation Assay (Negative Control)

To prove the 8-methoxy group prevents chelation (differentiating it from 8-OH quinolines).

- **Reagent:** Prepare a 100 μ M solution of the test compound in HEPES buffer (pH 7.4).
- **Metal Source:** Add CuCl_2 or ZnCl_2 (1:1 equivalent).
- **Detection:** Measure UV-Vis absorption shift (300–500 nm).
 - **Result:** 8-Hydroxyquinoline will show a distinct bathochromic shift (red shift) upon metal binding.
 - **Validation:** **8-Methoxy-2-propyl-4-quinolinol** should show NO significant spectral shift, confirming the lack of bidentate chelation.

References

- Woschnagg, C. et al. (2023). "Synthetic approach to 2-alkyl-4-quinolones and 2-alkyl-4-quinolone-3-carboxamides." Beilstein Journal of Organic Chemistry. [Link](#)

- Pestana-Nobre, M. et al. (2021). "Structure–activity relationships of quinolinone–pyrimidine hybrids as reversal agents of multidrug resistance." Scientific Reports. [Link](#)
- Olivera, M. et al. (2022). "Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines." Molecules. [Link](#)
- PubChem Compound Summary. (2024). "8-Methoxy-4-methylquinolin-2(1H)-one" (Structural analogue reference).[1] National Library of Medicine. [Link](#)

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Sources

- 1. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
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